

confirming Chloroquine N-oxide identity NMR MS

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Compound Focus: Chloroquine N-oxide

CAS No.: 68121-48-2

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Analytical Data for Chloroquine N-oxide

This table consolidates the experimental data from structural elucidation studies, primarily from a study that identified **Chloroquine N-oxide** as a major oxidative degradation product of chloroquine [1] [2].

Analysis Method	Key Findings & Characteristics
Mass Spectrometry (MS)	Used to confirm the molecular mass. The accurate mass of the degradation product coincided with the theoretical mass of Chloroquine N-oxide [1].
Nuclear Magnetic Resonance (NMR)	Structure confirmed via 1H NMR, 13C NMR, and 2D NMR (HSQC). Data confirmed the N-oxide was formed at the tertiary amine nitrogen in the side chain, not the quinoline nitrogen [1] [2].
Fourier-Transform Infrared Spectroscopy (FT-IR)	Provided supporting evidence for the structural elucidation [1] [2].
High-Performance Liquid Chromatography (HPLC)	Used to discover and monitor the degradation product under oxidative stress conditions (e.g., with H2O2) [1].
Synthesis	An efficient synthetic approach was developed, and the spectral data of the synthesized compound matched the isolated degradation product,

Analysis Method	Key Findings & Characteristics
	confirming its identity [1] [2].

Experimental Protocols for Identification

For researchers aiming to replicate or understand the identification process, here are the detailed methodologies cited in the literature.

Protocol 1: Oxidative Degradation and Isolation

This method outlines how **Chloroquine N-oxide** is generated and isolated as a degradation product [1].

- **Stress Condition:** Chloroquine base is subjected to oxidative stress using hydrogen peroxide (H_2O_2).
- **Analysis:** The formation of the degradation product is monitored using HPLC.
- **Isolation:** The major degradation product (**Chloroquine N-oxide**) is isolated from the reaction mixture using column chromatography with silica gel.
- **Confirmation:** The structure of the isolated compound is confirmed by a combination of UV, FT-IR, $^1\text{H}/^{13}\text{C}$ NMR, 2D NMR (HSQC), and mass spectral data.

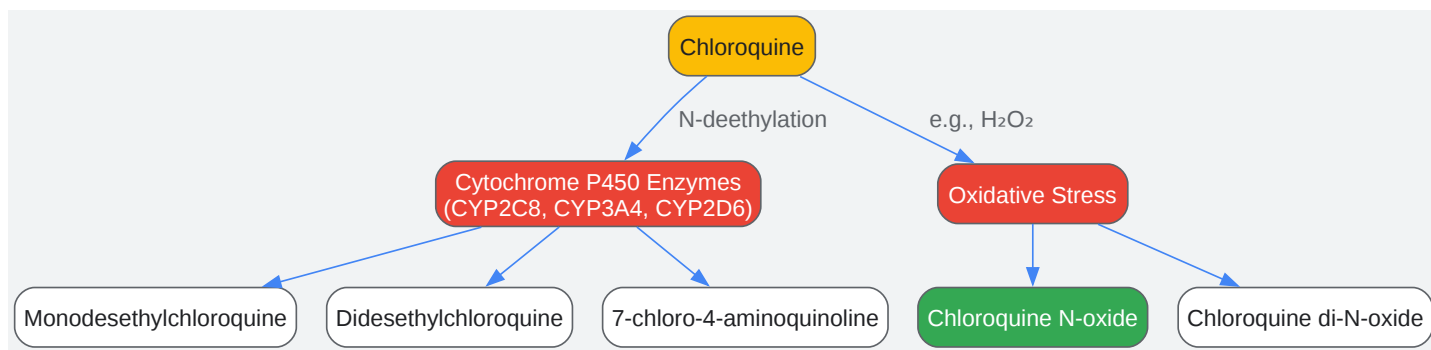
Protocol 2: Direct Synthesis

This protocol provides a direct route to obtain the compound for analysis [1] [2].

- **Synthesis:** An efficient and simple synthetic approach was developed specifically for **Chloroquine N-oxide**.
- **Work-up:** The described work-up procedure does not require further purification by column chromatography.
- **Characterization:** The structure of the synthesized product is confirmed by spectral data (IR, NMR, MS), which were found to be identical to the isolated degradation product.

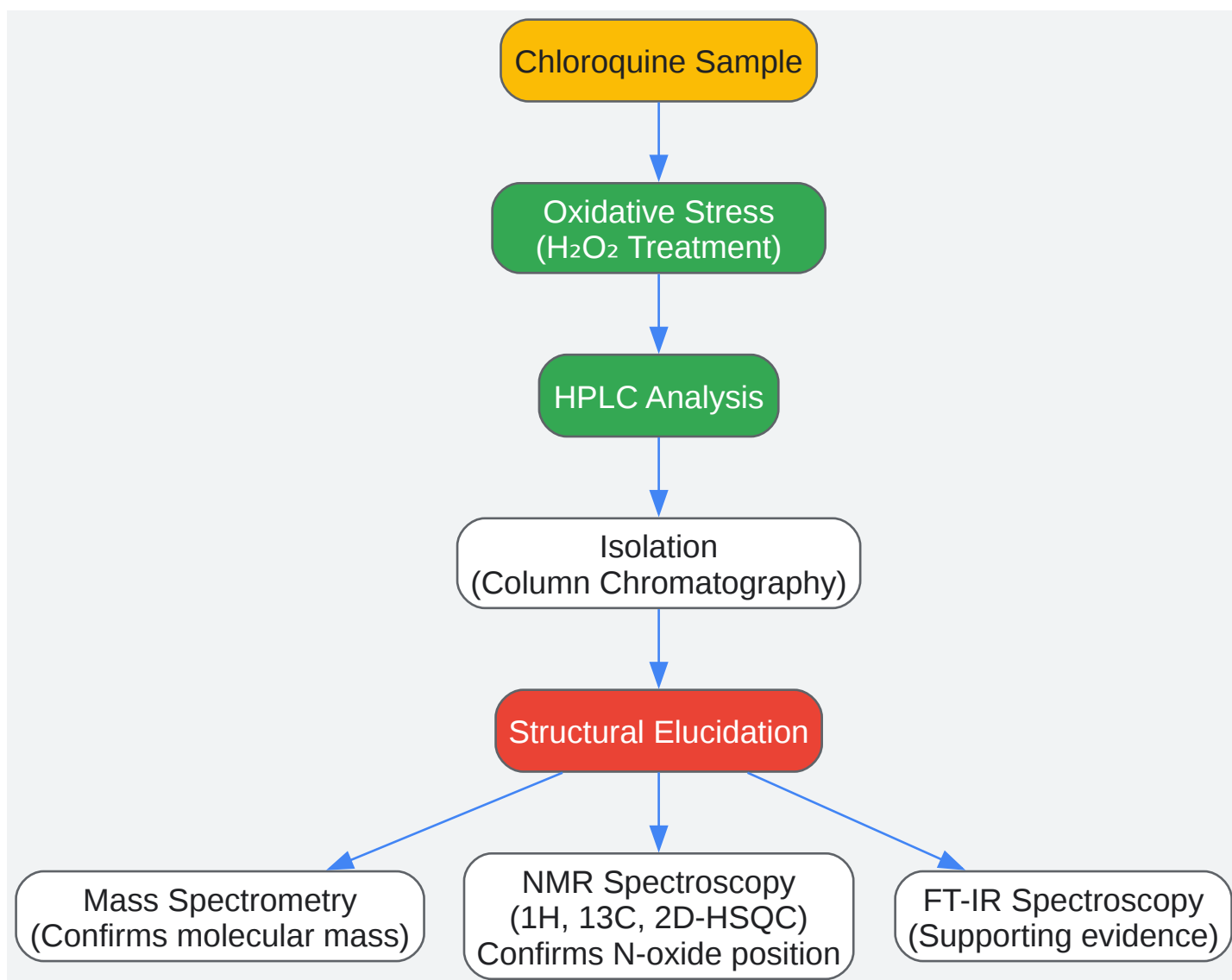
Research Context and Workflows

To better understand the role of this metabolite and the process of its identification, the following diagrams illustrate the metabolic pathway of chloroquine and the analytical workflow for characterizing **Chloroquine N-oxide**.



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Chloroquine Metabolic Pathways



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Analytical Workflow for **Chloroquine N-oxide**

- **Identity Confirmation:** The collective data from multiple analytical techniques provides a confident confirmation that the major oxidative degradation product is **4-(7-chloroquinolin-4-ylamino)-N,N-diethylpentan-1-amine oxide**, with the N-oxide functional group located on the side chain tertiary amine [1] [2].
- **Relevance in Metabolism:** Beyond being a degradation product, **Chloroquine N-oxide** has also been identified as a metabolite in pharmacokinetic studies involving healthy volunteers, confirming its formation in biological systems [3] [4].

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